

# Essential Safety and Handling Guide for Jtz-951 (Enarodustat)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Jtz-951

Cat. No.: B607305

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of **Jtz-951** (Enarodustat), ensuring laboratory safety and procedural clarity.

This document provides critical safety and logistical information for the handling of **Jtz-951**, a potent hypoxia-inducible factor (HIF) prolyl-hydroxylase inhibitor. Adherence to these guidelines is essential to ensure the safety of all laboratory personnel and the integrity of experimental protocols.

## Hazard Identification and Classification

**Jtz-951** is classified with the following hazards.<sup>[1][2]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Jtz-951** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory where Jtz-951 is handled.
Face Shield	Recommended when there is a risk of splashing or generating aerosols.	
Hand Protection	Chemical-resistant Gloves	Nitrile or other appropriate material. Inspect gloves for integrity before use.
Body Protection	Laboratory Coat	Fully buttoned, with sleeves extending to the wrist.
Respiratory Protection	NIOSH-approved Respirator	Required when handling the powder outside of a certified chemical fume hood or glove box, or if ventilation is inadequate.

## Operational Plan: Step-by-Step Handling Protocol

Adherence to this protocol is crucial for the safe handling of **Jtz-951**.

- Preparation and Engineering Controls:
  - All weighing and aliquoting of powdered **Jtz-951** must be conducted in a certified chemical fume hood or a glove box to avoid inhalation of dust.

- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.
- Work in a well-ventilated area.[\[1\]](#)
- Donning PPE:
  - Before entering the designated handling area, don the required PPE in the following order: lab coat, respirator (if required), eye and face protection, and finally, gloves.
- Handling the Compound:
  - Avoid direct contact with the skin, eyes, and clothing.
  - Do not eat, drink, or smoke in the area where **Jtz-951** is being handled.[\[1\]](#)
  - Use dedicated spatulas and weighing boats for **Jtz-951**.
  - If creating a stock solution, add the solvent to the powder slowly to prevent splashing.
- Post-Handling:
  - After handling, thoroughly wash hands and any exposed skin with soap and water.[\[1\]](#)
  - Clean all equipment and the work surface in the fume hood to remove any residual **Jtz-951**.

## Emergency Procedures

In the event of an exposure, follow these immediate first-aid measures.

Exposure Route	First-Aid Measure
If Inhaled	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. <a href="#">[1]</a>
In Case of Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[1]</a>
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[1]</a>
If Swallowed	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. <a href="#">[1]</a>

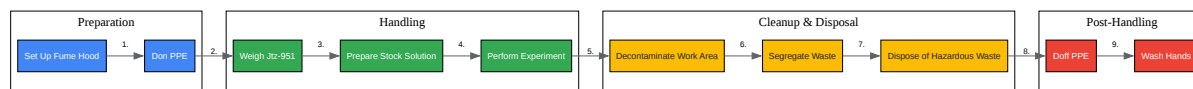
## Disposal Plan

Proper disposal of **Jtz-951** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Unused Jtz-951:** Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
- **Contaminated Materials:** All disposable labware (e.g., pipette tips, microfuge tubes), gloves, and paper towels that have come into contact with **Jtz-951** must be collected in a designated, sealed hazardous waste container.
- **Empty Containers:** Empty containers may retain product residue and should be disposed of as hazardous waste.

## Experimental Workflow for Handling Jtz-951

The following diagram outlines the standard workflow for handling **Jtz-951** in a laboratory setting.



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Caption: Standard Operating Procedure for Handling **Jtz-951**.

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## References

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- 2. [cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
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Address: 3281 E Guasti Rd

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